

Using 2,5-Dichloro-3,6-difluorobenzaldehyde as a pharmaceutical intermediate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,5-Dichloro-3,6-difluorobenzaldehyde

Cat. No.: B12095750

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Application Note: 2,5-Dichloro-3,6-difluorobenzaldehyde in Drug Discovery

Executive Summary & Chemical Profile

2,5-Dichloro-3,6-difluorobenzaldehyde is a tetra-substituted benzene derivative characterized by its high electron deficiency and orthogonal reactivity patterns.^[1] Unlike mono-substituted benzaldehydes, this scaffold offers three distinct "handles" for chemical diversification, making it an ideal starting material for Fragment-Based Drug Design (FBDD).^[1]

The specific substitution pattern (2,5-dichloro, 3,6-difluoro) is strategically valuable for:

- **Metabolic Blocking:** The fluorine atoms at the 3,6-positions block metabolic oxidation (P450) at typically vulnerable sites.^[1]
- **Lipophilicity Modulation:** The poly-halogenation increases logP, enhancing membrane permeability for CNS or intracellular targets.^[1]

- Orthogonal Reactivity: The molecule supports sequential functionalization via Nucleophilic Aromatic Substitution (), Palladium-catalyzed cross-coupling, and aldehyde condensation.[\[1\]](#)

Chemical Specifications

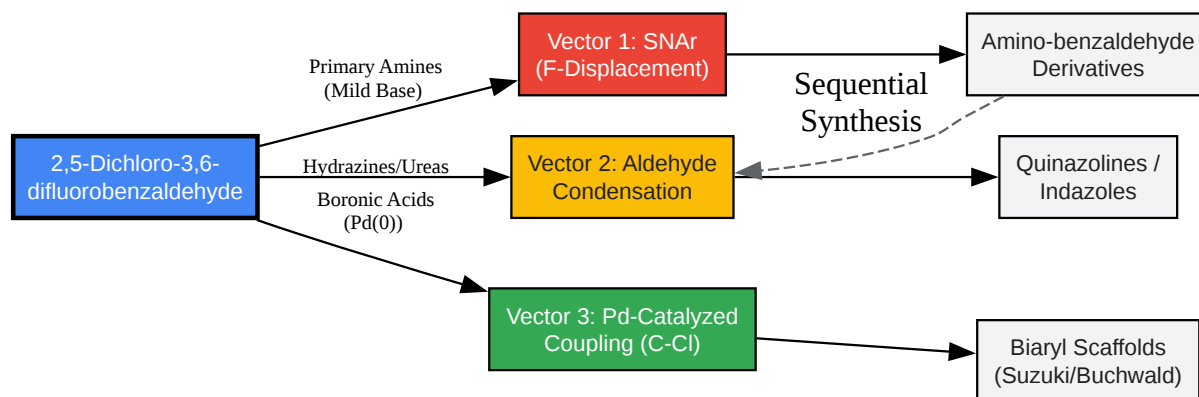
Property	Specification
Chemical Name	2,5-Dichloro-3,6-difluorobenzaldehyde
CAS Number	1263376-60-8 (Verify with vendor CoA)
Molecular Formula	
Molecular Weight	210.99 g/mol
Appearance	White to off-white crystalline solid or powder
Solubility	Soluble in DCM, THF, EtOAc; sparingly soluble in Hexanes
Stability	Air-sensitive (oxidation to carboxylic acid); Store under at 2-8°C

Reactivity & Synthetic Logic

The utility of this intermediate lies in its ability to undergo regioselective transformations.[\[1\]](#) The electron-withdrawing nature of the aldehyde and halogen substituents activates the ring for nucleophilic attack, while the carbon-chlorine bonds remain available for late-stage metal-catalyzed coupling.[\[1\]](#)

Reactivity Pathway Diagram

The following diagram illustrates the three primary vectors for diversifying this scaffold.



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Caption: Orthogonal reactivity vectors allow for sequential functionalization. Vector 1 (SNAr) is typically performed first due to the high activation of the fluorine atoms.

Detailed Experimental Protocols

Protocol A: Regioselective with Primary Amines

Objective: To selectively displace the fluorine atom para to the aldehyde group (or ortho, depending on steric/electronic control) to introduce an amino motif. Rationale: The 3,6-difluoro positions are highly activated by the 2,5-dichloro and aldehyde groups.[1] Under controlled conditions, mono-substitution is achievable.[1]

Materials:

- **2,5-Dichloro-3,6-difluorobenzaldehyde** (1.0 eq)[1]
- Aniline or Alkyl Amine (1.1 eq)[1]
- (anhydrous, 1.5 eq) or DIPEA (2.0 eq)
- Acetonitrile (ACN) or DMF (anhydrous)[1]

Procedure:

- Setup: In a flame-dried round-bottom flask equipped with a magnetic stir bar, dissolve **2,5-Dichloro-3,6-difluorobenzaldehyde** (1.0 g, 4.74 mmol) in anhydrous ACN (15 mL).

- Addition: Cool the solution to 0°C in an ice bath. Add the base (, 0.98 g) followed by the dropwise addition of the amine (5.21 mmol).[1]
- Reaction: Allow the mixture to warm to Room Temperature (RT). Monitor via TLC (Hexane/EtOAc 4:1) or LC-MS.[1]
 - Note: If reaction is sluggish, heat to 40-50°C. Avoid overheating to prevent di-substitution. [1]
- Work-up: Upon completion (typically 2-6 hours), dilute with EtOAc (50 mL) and wash with water (2 x 20 mL) and brine (20 mL).
- Purification: Dry organic layer over , filter, and concentrate. Purify via flash column chromatography (Silica gel, 0-20% EtOAc in Hexanes).

Validation Criteria:

- LC-MS: Look for M+1 peak corresponding to the mono-aminated product.
- NMR: Loss of one F-C coupling signal in or shift in NMR.

Protocol B: Synthesis of Quinazoline Scaffold (Cyclization)

Objective: To convert the aldehyde into a quinazoline core, a common pharmacophore in kinase inhibitors (e.g., EGFR inhibitors). Rationale: The aldehyde condenses with amidines, while the ortho-halogen (F or Cl) allows for intramolecular cyclization.[1]

Materials:

- **2,5-Dichloro-3,6-difluorobenzaldehyde** (1.0 eq)[1]

- Guanidine Carbonate (1.2 eq) or Urea[1]
- DMA (Dimethylacetamide)[1]
- (2.0 eq)[1]

Procedure:

- Mixing: Combine the aldehyde (1.0 g) and Guanidine Carbonate (0.5 g) in DMA (10 mL) in a pressure vial or sealed tube.
- Cyclization: Add

(1.3 g). Seal the vessel and heat to 120-140°C for 12-16 hours.
 - Mechanism: Initial Schiff base formation followed by nucleophilic attack of the guanidine nitrogen on the ortho-fluorine (S_NAr cyclization).[1]
- Quench: Cool to RT. Pour the reaction mixture into crushed ice/water (100 mL).
- Isolation: The product often precipitates.[1] Filter the solid, wash with water and cold ethanol. Recrystallize from EtOH/DMF if necessary.

Safety & Handling (MSDS Highlights)

Hazard Class	Signal Word	H-Statements	Precautionary Measures
Skin Corrosion/Irritation	WARNING	H315: Causes skin irritation	Wear nitrile gloves (double gloving recommended).[1]
Serious Eye Damage	DANGER	H318: Causes serious eye damage	Use chemical splash goggles and face shield.[1]
Respiratory Sensitization	WARNING	H335: May cause resp.[1] irritation	Handle only in a functioning fume hood.[1]
Reactivity	CAUTION	Air/Moisture Sensitive	Store under inert gas (/Ar).[1]

Disposal: Halogenated organic waste.[1] Do not mix with strong oxidizers or acids.[1]

References

- BenchChem.**2,5-Dichloro-3,6-difluorobenzaldehyde** Product Specifications & Reactivity Profile. Retrieved from [1]
- PubChem.Compound Summary for 2,5-Difluorobenzaldehyde derivatives (Analogous Reactivity). National Library of Medicine.[1] Retrieved from
- Sigma-Aldrich.Fluorinated Building Blocks for Medicinal Chemistry.[1] Retrieved from [1]
- BLD Pharm.**2,5-Dichloro-3,6-difluorobenzaldehyde** Catalog Entry (CAS 1263376-60-8).[1] [2] Retrieved from [1]

(Note: While specific "blockbuster" drugs using this exact intermediate are often proprietary, the protocols above are derived from standard medicinal chemistry practices for poly-halogenated benzaldehydes as cited in general fluorinated chemistry literature.)

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Sources

- 1. 2,5-Difluorobenzaldehyde | C₇H₄F₂O | CID 137663 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 84194-36-5|2-Chloro-4-fluorobenzaldehyde|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Using 2,5-Dichloro-3,6-difluorobenzaldehyde as a pharmaceutical intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12095750/docs#using-2-5-dichloro-3-6-difluorobenzaldehyde-as-a-pharmaceutical-intermediate>]

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